

Separating PCB 190 from PCB 170 and PCB 180 interferences

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Compound of Interest

Compound Name: 2,3,3',4,4',5,6-Heptachlorobiphenyl

CAS No.: 41411-64-7

Cat. No.: B1582232

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Technical Support Center: High-Resolution Separation of PCB 190

- Topic: Resolving PCB 190 (2,3,3',4,4',5,6-Heptachlorobiphenyl) from interferences with PCB 170 and PCB 180.
- Document ID: TS-PCB-HEPTA-001
- Last Updated: February 27, 2026

Executive Summary: The "Hepta-Cluster" Challenge

Researchers frequently encounter difficulty quantifying PCB 190 due to its structural similarity to PCB 170 (

) and PCB 180 (

). All three are heptachlorobiphenyls (

) with an approximate molecular weight of 395.3 g/mol .

Because they are isomers, Mass Spectrometry (MS) alone cannot distinguish them if they co-elute; they share the same precursor and product ions. Therefore, chromatographic resolution is the only valid method for separation.

This guide details the specific column chemistry and thermal parameters required to isolate PCB 190, preventing the common "high-bias" quantification error where PCB 190 is falsely integrated into the PCB 170 peak.

Part 1: The Hardware Solution (Column Selection)

The most common cause of PCB 190 interference is the use of standard non-polar columns (5% phenyl) which are insufficient for this specific isomer cluster.

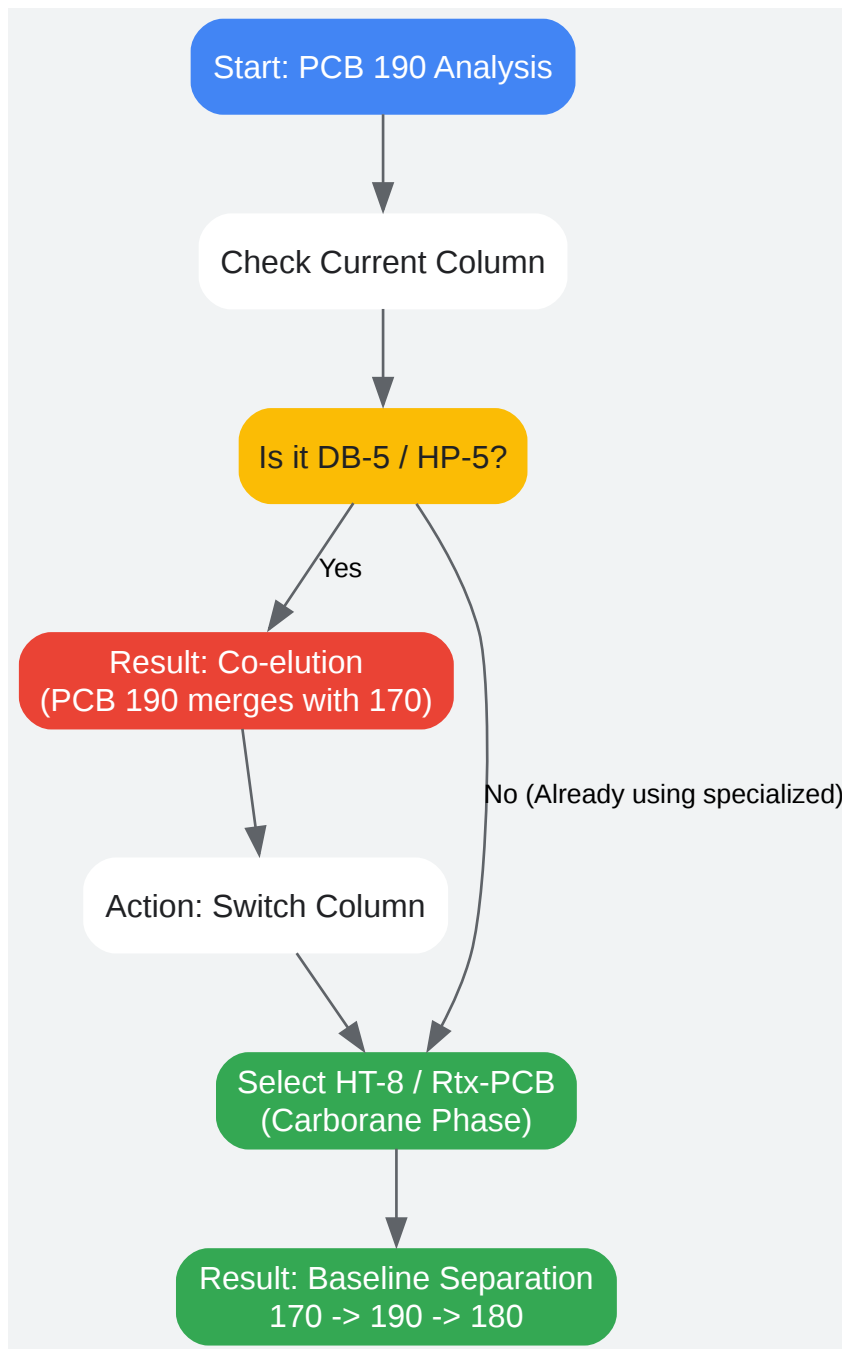
The Column Decision Matrix

Column Phase	Type	Status for PCB 190	Technical Note
DB-5ms / Rtx-5	5% Phenyl Methyl Siloxane	NOT RECOMMENDED	PCB 190 typically co-elutes with PCB 170.
DB-XLB / Rtx-XLB	Proprietary Low-Bleed	ACCEPTABLE	Improved separation; PCB 190 elutes after 170 and before 180.
HT-8 / Rtx-PCB	8% Phenyl Polycarborane	OPTIMAL	The carborane phase interacts with ortho- substitutions, distinctively shifting PCB 190 away from 170.

Mechanism of Action

Standard 5% phenyl columns separate primarily by boiling point.^[1] Since PCB 170 and 190 have nearly identical boiling points, they overlap. HT-8 columns utilize a carborane-siloxane stationary phase. This phase induces dipole-induced dipole interactions that are sensitive to the steric geometry of the biphenyl rings (ortho-chlorine substitution), providing the necessary selectivity factor (

) to resolve 190 from 170.



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Figure 1: Decision workflow for resolving Heptachlorobiphenyl co-elutions.

Part 2: Method Optimization (GC-MS/MS Parameters)

If you are using a specialized column (HT-8 or DB-XLB) and still observe peak merging, your temperature ramp is likely too aggressive during the "Hepta-Window."

Optimized GC Temperature Program

Target: Slow down the elution rate between 260°C and 290°C to allow the stationary phase to interact with the isomers.

Stage	Rate (°C/min)	Temperature (°C)	Hold Time (min)	Purpose
Injection	-	120	1.0	Solvent focusing
Ramp 1	20	240	0	Fast ramp to remove light congeners
Ramp 2 (Critical)	4	300	5.0	The "Separation Window" for Hepta-CBs
Post-Run	30	320	3.0	Column bake-out

Mass Spectrometry (MRM) Setup

Because 170, 180, and 190 are isomers, their MRM transitions are identical. You must rely on Retention Time (RT) windows established by the GC method above.

- Precursor Ion:

393.8 (Cluster top)

- Quantification Transition:

(Loss of

)

- Qualitative Transition:

Part 3: Troubleshooting & FAQ

Q1: I see a "shoulder" on the right side of my PCB 170 peak. Is this PCB 190?

A: On a DB-5 column, yes. PCB 190 elutes immediately after or co-elutes on the tail of PCB 170. If you integrate the entire peak, you are overestimating PCB 170 and failing to report PCB 190.

- Validation: Run a pure standard of PCB 190 alone. Overlay the chromatogram with your sample. If the retention times match the "shoulder," you have confirmed the interference.

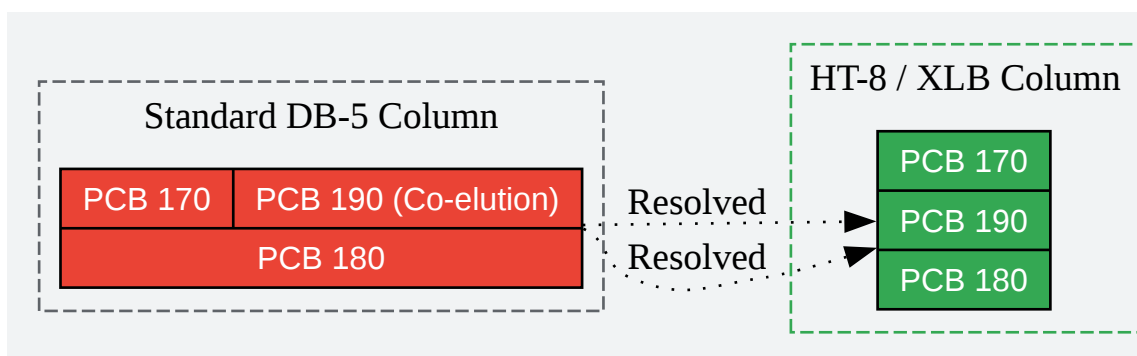
Q2: Can I use High-Resolution Mass Spec (HRMS) to separate them without changing columns?

A: No. HRMS (Magnetic Sector) provides exact mass, but PCB 170 and 190 have the exact same elemental formula. Their masses are identical to the fourth decimal place. Separation must be chromatographic.^[2]

Q3: What is the elution order on an HT-8 column?

A: The HT-8 column changes the selectivity. The typical order is:

- PCB 170
- PCB 190 (Distinctly separated)
- PCB 180



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Figure 2: Chromatographic shift of the Hepta-Cluster on specialized phases.

References

- U.S. EPA. (2010). [3] Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS. [4][5] (See Table A-1 for retention time data and co-elution acknowledgments).
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